



Application Notes and Protocols: ACAT-IN-4 Hydrochloride

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Compound of Interest		
Compound Name:	ACAT-IN-4 hydrochloride	
Cat. No.:	B12420071	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acyl-CoA:cholesterol acyltransferase (ACAT), also known as sterol O-acyltransferase (SOAT), is a crucial intracellular enzyme that plays a significant role in cellular cholesterol homeostasis. [1][2] It catalyzes the esterification of free cholesterol with long-chain fatty acids, converting it into cholesteryl esters for storage in cytoplasmic lipid droplets or for assembly into lipoproteins. [2][3][4] This process is vital for preventing the cytotoxic accumulation of free cholesterol in cellular membranes.[1] In mammals, two isoforms exist, ACAT1 and ACAT2, which are encoded by two different genes and are members of the membrane-bound O-acyltransferase (MBOAT) family.[1][2] ACAT1 is ubiquitously expressed, while ACAT2 is primarily found in the liver and intestines.[3] Due to their central role in cholesterol metabolism, ACAT enzymes are considered therapeutic targets for various diseases, including atherosclerosis, Alzheimer's disease, and cancer.[1][2]

ACAT-IN-4 hydrochloride is a small molecule inhibitor of the ACAT enzyme. This document provides detailed guidelines for the preparation, storage, and handling of **ACAT-IN-4 hydrochloride** stock solutions for in vitro research applications.

Data Presentation

Quantitative data for **ACAT-IN-4 hydrochloride** is summarized below. Users should always refer to the certificate of analysis provided by the supplier for lot-specific information.



Table 1: Chemical and Physical Properties of ACAT-IN-4 Hydrochloride

Property	Value
Molecular Formula	C ₂₅ H ₃₅ NO ₅ S (as free base)
Molecular Weight	461.61 g/mol (as free base)[5]
Appearance	Solid powder

Table 2: Solubility and Storage Recommendations

Solvent	Solubility	Recommended Storage (Stock Solution)
DMSO	Soluble	Aliquot and store at -20°C for up to 1 month or -80°C for up to 6 months.[6]
Ethanol	Slightly soluble or insoluble	Not recommended for primary stock solution.
Water	Slightly soluble or insoluble	Not recommended for primary stock solution.

Note: The hydrochloride salt form may alter solubility characteristics compared to the free base. It is crucial to perform small-scale solubility tests before preparing a large stock solution.

Experimental Protocols

This section provides a detailed protocol for the preparation of a 10 mM stock solution of ACAT-IN-4 hydrochloride in DMSO.

Required Materials

- ACAT-IN-4 hydrochloride powder
- Anhydrous/sterile Dimethyl sulfoxide (DMSO)



- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryogenic vials
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- ACAT-IN-4 hydrochloride is intended for research use only. The toxicological properties
 may not have been fully investigated.
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[7]
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, to prevent skin and eye contact.[8]
- In case of contact, wash the affected area thoroughly with water.[7][9]
- Consult the Safety Data Sheet (SDS) provided by the supplier for comprehensive safety information before handling.[7]

Stock Solution Preparation Protocol (10 mM in DMSO)

Step 1: Calculation of Mass

To prepare a stock solution of a specific molarity, use the following formula:

Mass (mg) = Desired Concentration (mM) × Volume (mL) × Molecular Weight (g/mol)

Example calculation for 1 mL of a 10 mM stock solution:

- Mass (mg) = 10 mM × 1 mL × 461.61 g/mol
- Mass (mg) = 4.6161 mg



Step 2: Weighing the Compound

- Before opening, centrifuge the vial of ACAT-IN-4 hydrochloride powder briefly to ensure all the powder is at the bottom.[10]
- Carefully weigh out the calculated mass (e.g., 4.62 mg) of the compound using a calibrated analytical balance and place it into a sterile vial.

Step 3: Dissolving the Compound

- Add the calculated volume of DMSO to the vial containing the powder. To prepare a 10 mM solution with 4.62 mg of the compound, you would add 1 mL of DMSO.
- Cap the vial tightly and vortex thoroughly until the solid is completely dissolved.
- Gentle warming (not exceeding 50°C) or brief ultrasonication may be used to aid dissolution if necessary.[10] However, always check the compound's stability information first.

Step 4: Aliquoting and Storage

- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into single-use volumes (e.g., 10-50 μL) in sterile, tightly sealed vials.[6][10][11]
- Label each aliquot clearly with the compound name, concentration, date, and solvent.
- Store the aliquots at -20°C or -80°C. For long-term storage (up to 6 months), -80°C is preferable.[6]

Preparation of Working Solutions

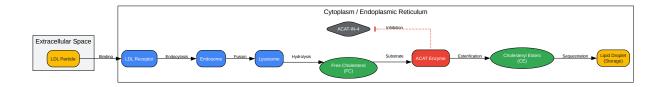
- When preparing working solutions for cell-based assays, thaw a single aliquot of the DMSO stock solution.
- Perform serial dilutions of the DMSO stock in your aqueous buffer or cell culture medium immediately before use.



- It is crucial to ensure the final concentration of DMSO in the assay is low (typically <0.1% to 0.5%) to avoid solvent-induced cytotoxicity or off-target effects.[6]
- Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent.

Visualization ACAT Signaling Pathway

The following diagram illustrates the fundamental role of the ACAT enzyme in cellular cholesterol metabolism. Excess free cholesterol, derived from sources like LDL receptor-mediated uptake or de novo synthesis, is transported to the endoplasmic reticulum. There, ACAT catalyzes its esterification into cholesteryl esters, which are then stored in lipid droplets. This process is a key mechanism for maintaining cholesterol homeostasis.



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Caption: Role of ACAT in cellular cholesterol esterification.

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